

Personal protective equipment for handling Boc-D-Lys-OH

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Compound of Interest

Compound Name: Boc-D-Lys-OH

Cat. No.: B557162

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Essential Safety and Handling Guide for Boc-D-Lys-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **Boc-D-Lys-OH**. Adherence to these procedures is critical for ensuring personal safety and maintaining a secure laboratory environment.

Physical and Chemical Properties

A clear understanding of the substance's properties is foundational to safe handling. The following table summarizes key quantitative data for **Boc-D-Lys-OH**.

Property	Value
Molecular Formula	C ₁₁ H ₂₂ N ₂ O ₄
Molecular Weight	246.30 g/mol
Melting Point	-45°C (lit.)
Boiling Point	174°C

Personal Protective Equipment (PPE)

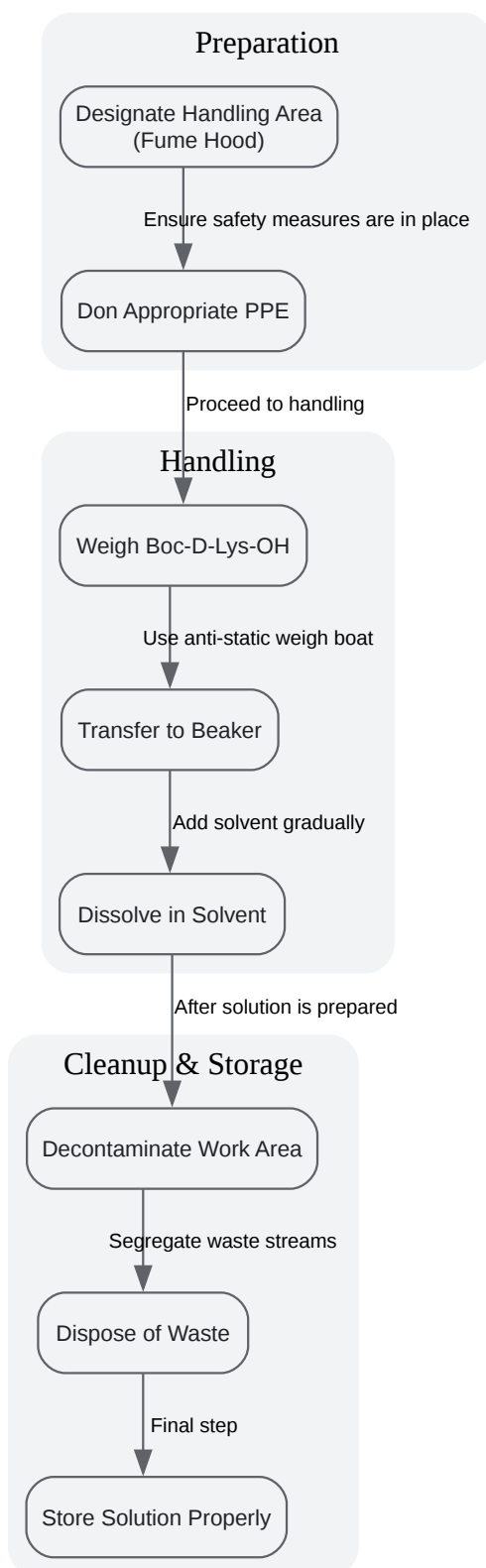
The use of appropriate personal protective equipment is mandatory to prevent exposure. The following PPE should be worn at all times when handling **Boc-D-Lys-OH**.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect for tears or punctures before use.
Eye Protection	Safety glasses or goggles	Chemical splash goggles that meet ANSI Z.87.1 standards are required. [1]
Body Protection	Laboratory coat	A standard laboratory coat should be worn and fully buttoned.
Respiratory Protection	Not generally required	Work in a well-ventilated area. If dust formation is likely, use a fume hood.

Operational Plan for Safe Handling

A systematic approach to handling **Boc-D-Lys-OH** is crucial to minimize the risk of exposure and contamination.

Experimental Workflow: From Receipt to Solution



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References

- 1. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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